

# 2-Hydroxynicotinic acid chemical properties and structure

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## Compound of Interest

Compound Name: **2-Hydroxynicotinic acid**

Cat. No.: **B127336**

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An In-depth Technical Guide to **2-Hydroxynicotinic Acid**: Chemical Properties and Structure

This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental protocols for **2-hydroxynicotinic acid**. The information is intended for researchers, scientists, and professionals in the field of drug development.

## Chemical Properties

**2-Hydroxynicotinic acid** is a derivative of nicotinic acid and a member of the pyridine family of compounds.<sup>[1][2][3][4]</sup> It is a white to light yellow powder and serves as an important raw material and intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes.<sup>[1][2]</sup>

The key chemical and physical properties of **2-hydroxynicotinic acid** are summarized in the table below for easy reference.

Property	Value	Source(s)
IUPAC Name	2-oxo-1H-pyridine-3-carboxylic acid	[3]
Synonyms	2-Hydroxypyridine-3-carboxylic acid, 2-oxo-1,2-dihydro-3-pyridinecarboxylic acid	[3][5]
CAS Number	609-71-2	[1]
Chemical Formula	C6H5NO3	[1]
Molecular Weight	139.11 g/mol	[1][3]
Melting Point	258-261 °C (lit.)	[1][2][6]
Boiling Point	255.04°C (rough estimate)	[1][6]
pKa	2.40 ± 0.20 (Predicted)	[1]
Solubility	0.1 M NaOH: 0.1 g/mL, clear	[1][4]
Appearance	White to light yellow powder	[1][4]

## Chemical Structure and Tautomerism

An important structural feature of **2-hydroxynicotinic acid** is its existence in tautomeric forms. In the solid state, it predominantly exists as its tautomer, 2-oxo-1,2-dihydro-3-pyridinecarboxylic acid (2-ODHPCA).<sup>[7]</sup> This tautomerism is a key aspect of its chemical behavior. The molecule has been found to exist in four polymorphic forms, which arise from different packing arrangements of the molecules in the crystal lattice.<sup>[7]</sup>

Tautomeric equilibrium of **2-hydroxynicotinic acid**.

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of **2-hydroxynicotinic acid** are crucial for its application in research and development.

## Synthesis Protocol

A common method for the synthesis of **2-hydroxynicotinic acid** involves the hydrolysis of 3-cyano-2-pyridone.[8]

Methodology:

- Reaction Mixture Preparation: A solution is prepared containing 6 g of 3-cyano-2-pyridone, 7.5 g of potassium hydroxide pellets (85%), 8 ml of ethylene glycol, and 1.5 ml of water.[8]
- Heating: The solution is heated to 150°-160° C for 15 minutes.[8]
- Quenching: The reaction mixture is then poured into ice water.[8]
- Acidification and Precipitation: The aqueous solution is acidified to a pH of approximately 3, which causes the **2-hydroxynicotinic acid** to precipitate out of the solution.[8]
- Isolation and Drying: The precipitate is collected by filtration and dried to yield the final product.[8] The melting point of the product obtained through this method is reported to be 258°-260° C.[8]

### Synthesis of 2-Hydroxynicotinic Acid

Prepare reaction mixture:  
3-cyano-2-pyridone, KOH,  
ethylene glycol, water

Heating

Heat to 150-160°C  
for 15 minutes

Quenching

Pour into ice water

Acidification

Acidify to pH ~3

Precipitation

Collect precipitate  
by filtration

Isolation

Dry the product

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Workflow for the synthesis of **2-hydroxynicotinic acid**.

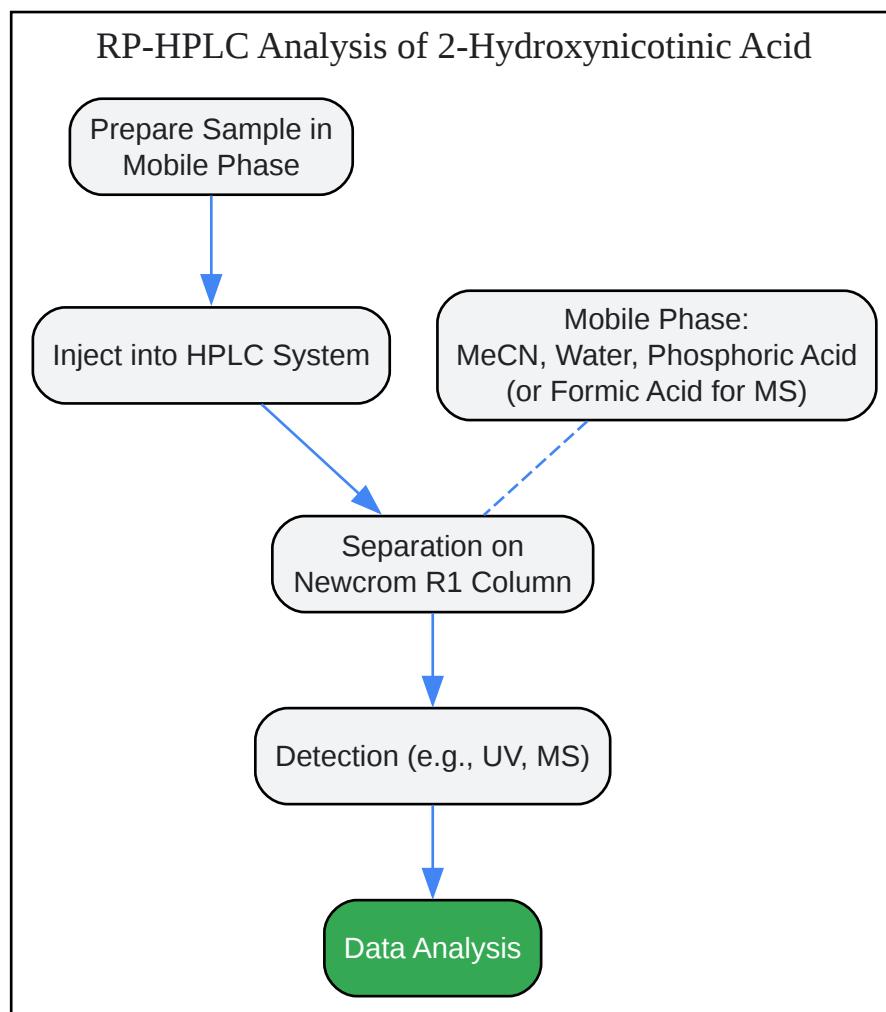
## Analytical Protocol: Reverse-Phase HPLC

**2-Hydroxynicotinic acid** can be analyzed using a reverse-phase high-performance liquid chromatography (RP-HPLC) method.[5]

Methodology:

- Column: Newcrom R1 HPLC column.[5]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.[5]
- Mass Spectrometry Compatibility: For applications compatible with mass spectrometry (MS), phosphoric acid should be replaced with formic acid in the mobile phase.[5]
- UPLC Applications: For fast Ultra-Performance Liquid Chromatography (UPLC) applications, columns with smaller 3  $\mu$ m particles are available.[5]

This method is scalable and can be adapted for the isolation of impurities in preparative separation and is also suitable for pharmacokinetic studies.[5]

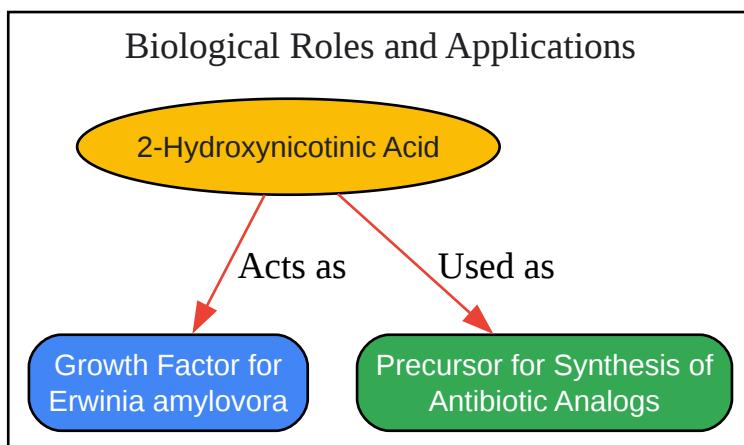


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Workflow for the analysis of **2-hydroxynicotinic acid** via RP-HPLC.

## Biological Activity and Applications

**2-Hydroxynicotinic acid** has been identified as a growth factor for *Erwinia amylovora*, a bacterium that affects pear and apple blossoms.<sup>[1][2]</sup> Furthermore, it is utilized in the synthesis of novel 2-hydroxynicotinoyl-serine-butyl esters, which have been investigated for their antibiotic properties against various bacteria, including *Bacillus subtilis* and *Staphylococcus aureus*.<sup>[9]</sup>



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Biological applications of **2-hydroxynicotinic acid**.

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